

# Application Notes and Protocols for BI 1265162

## In Vitro Assays

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### Compound of Interest

Compound Name: BI 1265162

Cat. No.: B12386402

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These application notes provide a comprehensive overview of the in vitro assays used to characterize the epithelial sodium channel (ENaC) inhibitor, **BI 1265162**. The protocols detailed below are essential for assessing the potency, selectivity, and potential off-target effects of this compound.

## Summary of In Vitro Activity

**BI 1265162** is a potent and selective inhibitor of the epithelial sodium channel (ENaC), a key regulator of airway surface liquid volume.<sup>[1][2][3]</sup> In preclinical studies, it has demonstrated efficacy in models relevant to cystic fibrosis by inhibiting sodium and water transport.<sup>[1][2][3]</sup> The following tables summarize the key quantitative data from in vitro characterization of **BI 1265162**.

### Table 1: Potency of BI 1265162 in ENaC Inhibition Assays

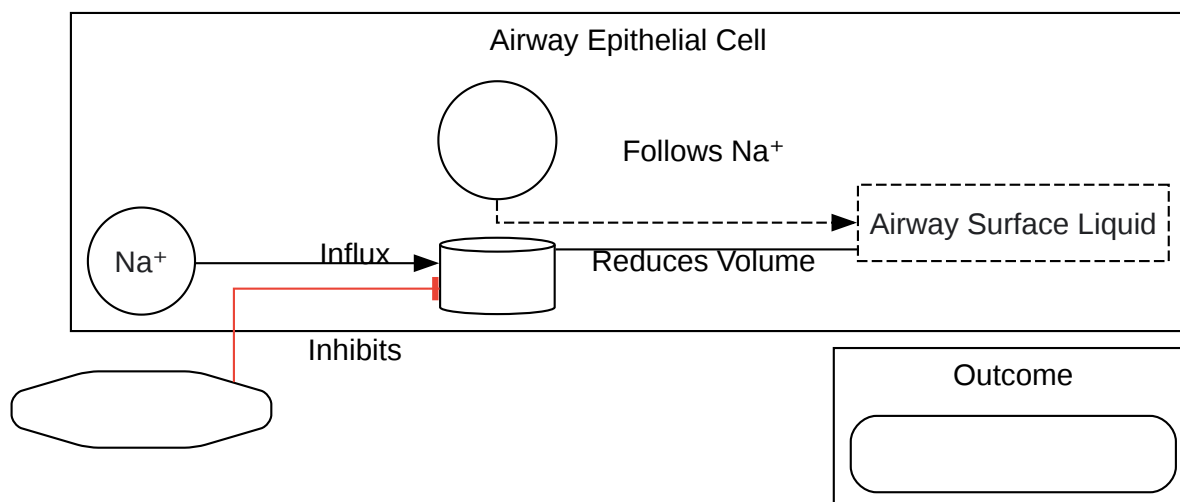
Assay Type	Cell Line	Parameter	Value
ENaC-mediated Sodium Current Inhibition	Human Airway Epithelium Cells	IC <sub>50</sub>	3 nM[4]
ENaC-mediated Sodium Transport Inhibition	Mouse Renal Collecting Duct (M1) Cells	IC <sub>50</sub>	3 x 10 <sup>-9</sup> M[1]
ENaC-mediated Sodium Transport Inhibition	Human Bronchial Epithelial (NCI-H441) Cells	IC <sub>50</sub>	8 x 10 <sup>-9</sup> M[1]
ENaC-mediated Water Resorption	Mouse Renal Collecting Duct (M1) Cells	% Inhibition @ 3 µM	72%[4]

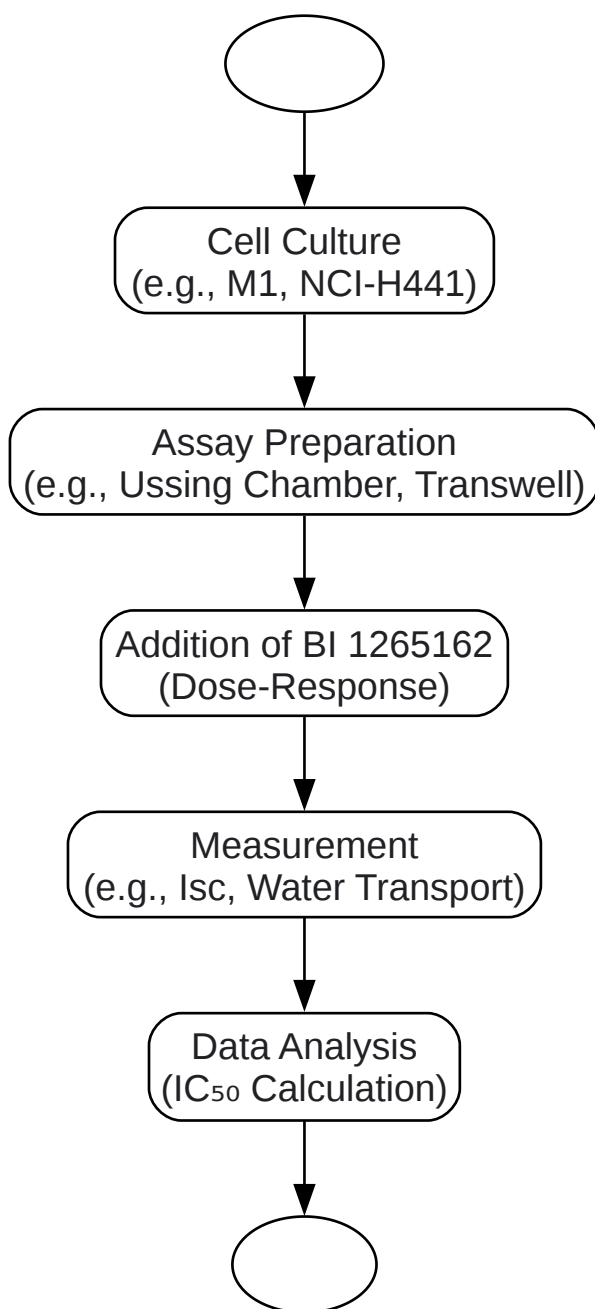
**Table 2: Selectivity and Off-Target Profile of BI 1265162**

Assay Type	Target/Panel	Parameter	Value
Off-Target Binding	CEREP Panel (44 targets)	% Inhibition @ 10 µM	>50% inhibition for 0/44 targets[4]
CYP Enzyme Inhibition	-	IC <sub>50</sub>	> 50 µM[4]
Cytotoxicity	Human Bronchial Epithelial Cells, Rat Hepatocytes, U937 Leukemic Cells	IC <sub>50</sub>	> 800 µM[4]
Mutagenicity	Ames Test	-	Negative[4]
Airway Epithelia Permeability	Calu-3 Cell Monolayers	P (B/A)	0.36 x 10 <sup>-6</sup> cm/s[4]

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BI 1265162** and the general workflow for its in vitro evaluation.





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## References

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